

A Technical Guide to the Spectroscopic Characterization of 2-Cyclohexyl-1H-indole

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Compound of Interest

Compound Name: 2-Cyclohexyl-1H-indole

CAS No.: 13141-48-5

Cat. No.: B087685

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This technical guide provides a comprehensive overview of the expected spectroscopic data for **2-Cyclohexyl-1H-indole**, aimed at researchers, scientists, and professionals in drug development. Due to the limited availability of specific experimental data for this compound in public literature, this document outlines the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics based on the analysis of analogous indole derivatives. It also includes generalized experimental protocols and a visual workflow for spectroscopic analysis.

Predicted Spectroscopic Data

The following tables summarize the expected quantitative data for **2-Cyclohexyl-1H-indole**. These predictions are derived from established knowledge of the spectroscopic behavior of the indole nucleus and the cyclohexyl substituent.

Table 1: Predicted ^1H NMR Data (CDCl_3 , 400 MHz)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.0	br s	1H	N-H (Indole)
~7.6	d	1H	H-7 (Indole)
~7.3	d	1H	H-4 (Indole)
~7.1	t	1H	H-5 (Indole)
~7.0	t	1H	H-6 (Indole)
~6.3	s	1H	H-3 (Indole)
~2.9	m	1H	C-H (Cyclohexyl, methine)
~1.2-2.0	m	10H	CH ₂ (Cyclohexyl)

Table 2: Predicted ¹³C NMR Data (CDCl₃, 100 MHz)

Chemical Shift (δ) ppm	Assignment
~140	C-2 (Indole)
~136	C-7a (Indole)
~128	C-3a (Indole)
~122	C-5 (Indole)
~120	C-6 (Indole)
~120	C-4 (Indole)
~110	C-7 (Indole)
~100	C-3 (Indole)
~40	C-1' (Cyclohexyl)
~33	C-2', C-6' (Cyclohexyl)
~26	C-3', C-5' (Cyclohexyl)
~25	C-4' (Cyclohexyl)

Table 3: Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
~3400	Strong, Sharp	N-H Stretch (Indole)
~3100-3000	Medium	Aromatic C-H Stretch
~2930, ~2850	Strong	Aliphatic C-H Stretch (Cyclohexyl)
~1600, ~1450	Medium-Strong	C=C Stretch (Aromatic)
~740	Strong	C-H Bending (Ortho-disubstituted benzene)

Table 4: Predicted Mass Spectrometry Data

m/z	Interpretation
199	$[M]^+$ (Molecular Ion)
117	$[M - C_6H_{10}]^+$ (Loss of cyclohexene)
116	$[M - C_6H_{11}]^+$ (Loss of cyclohexyl radical)

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data for indole derivatives.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Instrumentation:** A 400 MHz NMR spectrometer is typically sufficient for routine characterization.
- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$). Tetramethylsilane (TMS) is commonly used as an internal standard.
- **1H NMR Acquisition:** Standard parameters for a one-dimensional proton NMR experiment are generally used. This includes a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** A proton-decoupled carbon-13 experiment is standard. Due to the lower natural abundance of ^{13}C , a larger number of scans and a longer relaxation delay may be necessary.
- **2D NMR:** For unambiguous assignment of protons and carbons, 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) can be performed.

2.2. Infrared (IR) Spectroscopy

- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is commonly used.

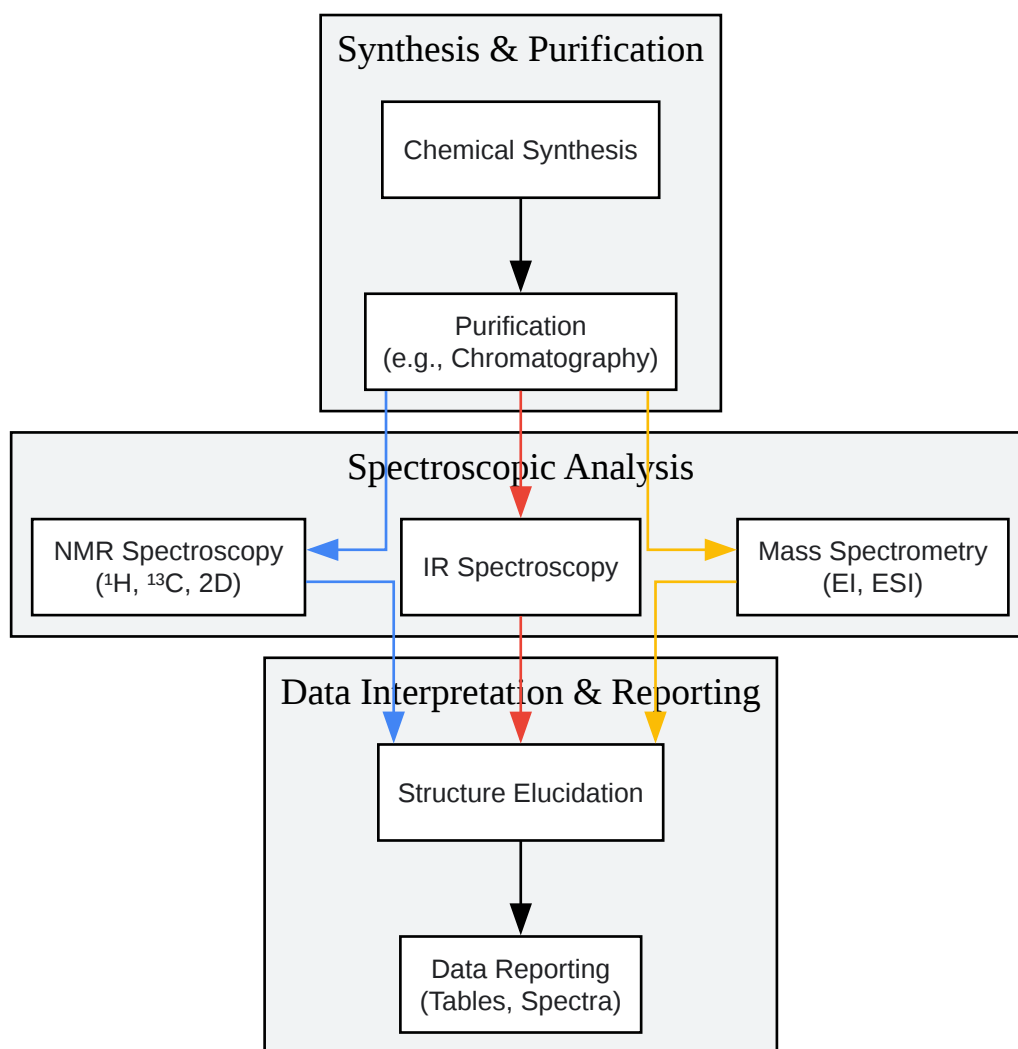
- **Sample Preparation:** For solid samples, the Attenuated Total Reflectance (ATR) technique is often employed due to its simplicity and minimal sample preparation. Alternatively, a KBr pellet can be prepared. Liquid samples can be analyzed as a thin film between salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** Spectra are typically recorded from 4000 to 400 cm^{-1} . A background spectrum is collected first, followed by the sample spectrum.

2.3. Mass Spectrometry (MS)

- **Instrumentation:** A variety of mass spectrometers can be used, including those with Electron Ionization (EI) or Electrospray Ionization (ESI) sources.
- **Sample Introduction:** For volatile and thermally stable compounds like **2-Cyclohexyl-1H-indole**, Gas Chromatography-Mass Spectrometry (GC-MS) with an EI source is a common technique. The sample is dissolved in a volatile solvent and injected into the GC. For less volatile compounds, direct infusion into an ESI source coupled with a Liquid Chromatograph (LC-MS) or a standalone mass spectrometer can be used.
- **Data Acquisition:** A full scan mass spectrum is acquired to determine the molecular weight and fragmentation pattern. High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the spectroscopic characterization of a synthesized chemical compound.



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Caption: A generalized workflow for the synthesis, purification, and spectroscopic analysis of a chemical compound.

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